

An In-depth Technical Guide to 3-Bromo-2-fluorophenol

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Compound of Interest

Compound Name: *3-Bromo-2-fluorophenol*

Cat. No.: *B134220*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-fluorophenol**, a key building block in the synthesis of novel compounds for the pharmaceutical and agrochemical industries. This document details its chemical identity, physicochemical properties, a plausible synthetic route, and its significant applications.

Chemical Identity and Synonyms

The compound with the systematic IUPAC name **3-bromo-2-fluorophenol** is a disubstituted phenol.[\[1\]](#)[\[2\]](#) It is also known by several synonyms, which are listed below:

- 3-Bromo-2-fluoro-phenol[\[1\]](#)
- Phenol, 3-bromo-2-fluoro-

CAS Number: 156682-53-0[\[1\]](#)[\[2\]](#)

Physicochemical Properties

A summary of the key physicochemical properties of **3-Bromo-2-fluorophenol** is presented in the table below. These properties are crucial for designing synthetic protocols, understanding its reactivity, and ensuring safe handling.

Property	Value	Source
Molecular Formula	C ₆ H ₄ BrFO	[1] [3]
Molecular Weight	191.00 g/mol	[1] [3]
Boiling Point	207.4 °C at 760 mmHg (Predicted)	[4] [5]
Flash Point	79.2 °C (Predicted)	[4] [5]
Density	1.764 g/cm ³ (Predicted)	[4]
Vapor Pressure	0.157 mmHg at 25°C (Predicted)	[4]
XLogP3	2.4	[1] [4]
InChI Key	MEZFCUMYQXLFOV- UHFFFAOYSA-N	[1]
SMILES	C1=CC(=C(C(=C1)Br)F)O	[1]

Synthesis and Experimental Protocols

A specific, detailed experimental protocol for the synthesis of **3-Bromo-2-fluorophenol** is not readily available in the public domain. However, a plausible synthetic route involves the electrophilic aromatic substitution (bromination) of 2-fluorophenol. The hydroxyl group of 2-fluorophenol is a strongly activating, ortho-, para-directing group, while the fluorine atom is a deactivating, but also ortho-, para-directing group. Therefore, the bromination of 2-fluorophenol is expected to yield a mixture of isomers, including the desired **3-Bromo-2-fluorophenol**.

Below is a generalized experimental protocol adapted from the bromination of a similar compound, 4-fluorophenol.[\[6\]](#)[\[7\]](#) Purification by column chromatography would be necessary to isolate the desired **3-bromo-2-fluorophenol** isomer.

Plausible Synthesis of 3-Bromo-2-fluorophenol via Bromination of 2-Fluorophenol

Materials:

- 2-Fluorophenol
- Bromine (Br_2)
- A suitable solvent (e.g., Dichloroethane, Acetic Acid)
- Sodium sulfite (Na_2SO_3) or Sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Sodium bicarbonate (NaHCO_3) solution
- Anhydrous magnesium sulfate (MgSO_4) or Sodium sulfate (Na_2SO_4)
- Solvents for column chromatography (e.g., Hexane, Ethyl Acetate)

Procedure:

- **Dissolution:** Dissolve 2-fluorophenol in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- **Cooling:** Cool the solution to a low temperature (e.g., 0-5 °C) using an ice bath to control the reaction's exothermicity and potentially improve regioselectivity.
- **Bromination:** Prepare a solution of bromine in the same solvent. Add the bromine solution dropwise to the stirred 2-fluorophenol solution while maintaining the low temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** After the reaction is complete, quench the excess bromine by adding a solution of sodium sulfite or sodium thiosulfate until the reddish-brown color of bromine disappears.
- **Work-up:** Transfer the reaction mixture to a separatory funnel. Wash the organic layer with a saturated solution of sodium bicarbonate to neutralize any remaining acid, followed by washing with brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.

- Purification: Purify the crude product, which will be a mixture of isomers, by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of hexane and ethyl acetate) to isolate the **3-Bromo-2-fluorophenol**.

Safety Precautions:

- Bromine is highly corrosive, toxic, and volatile. All manipulations involving bromine must be performed in a well-ventilated chemical fume hood.[7]
- Wear appropriate personal protective equipment (PPE), including safety goggles, a face shield, and acid-resistant gloves.[7]
- Have a quenching agent, such as sodium thiosulfate solution, readily available in case of spills.[7]

Applications in Research and Development

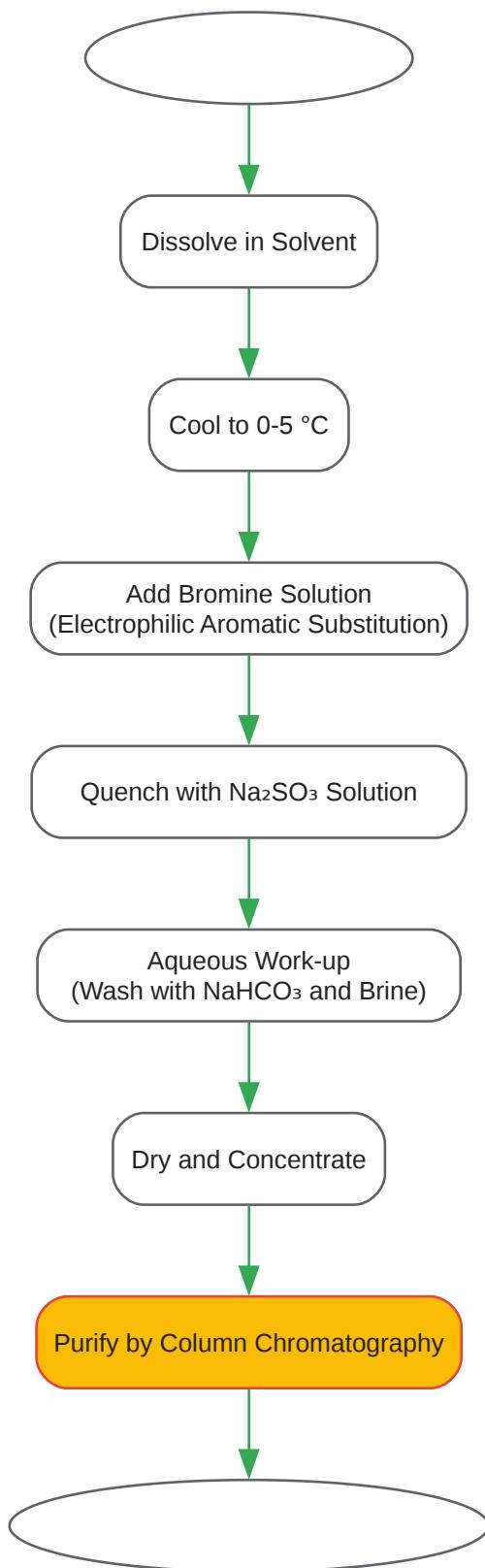
3-Bromo-2-fluorophenol is a valuable building block in organic synthesis, particularly for the development of new molecules in the pharmaceutical and agrochemical sectors. Its utility stems from the presence of three reactive sites: the hydroxyl group, the bromine atom, and the activated aromatic ring.

- Pharmaceutical Synthesis: The compound serves as a precursor for the synthesis of novel drug candidates. The bromo- and fluoro-substituted phenyl moiety can be a key pharmacophore in molecules designed as potential antimicrobial and anti-inflammatory agents. The bromine atom allows for further molecular elaboration through cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), enabling the construction of complex molecular architectures.
- Agrochemical Research: In the agrochemical industry, **3-Bromo-2-fluorophenol** is used as an intermediate for the development of new pesticides and herbicides. The incorporation of halogen atoms into the molecular structure can enhance the biological activity and metabolic stability of the final products.

Visualizations

Synthetic Workflow

The following diagram illustrates a plausible workflow for the synthesis of **3-Bromo-2-fluorophenol**.

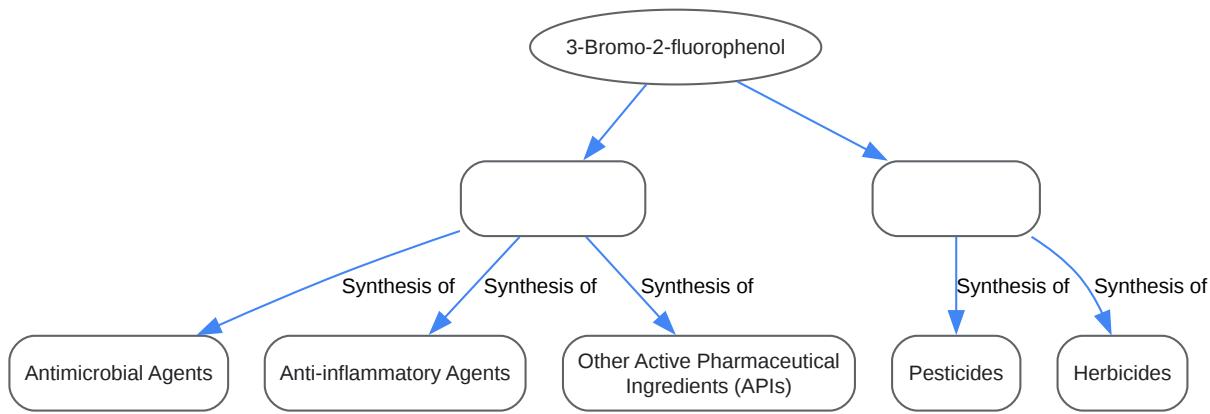


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Caption: Plausible synthetic workflow for **3-Bromo-2-fluorophenol**.

Applications as a Synthetic Building Block

The diagram below outlines the key applications of **3-Bromo-2-fluorophenol** in the synthesis of various target molecules.

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Caption: Applications of **3-Bromo-2-fluorophenol** in synthesis.

Safety and Handling

3-Bromo-2-fluorophenol is considered a hazardous substance and should be handled with care.

- Hazard Statements: Causes skin irritation (H315), causes serious eye irritation (H319), and may cause respiratory irritation (H335).^[4] It may also be harmful if swallowed, in contact with skin, or if inhaled.^[1]
- Precautionary Statements:
 - Prevention: Avoid breathing dust/fume/gas/mist/vapors/spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves/eye

protection/face protection.[4]

- Response: If on skin, wash with plenty of water. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If inhaled, remove person to fresh air and keep comfortable for breathing.[4]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[4]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[4]

For detailed safety information, always refer to the Safety Data Sheet (SDS) provided by the supplier.

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